

An In-depth Technical Guide to the Safety and Handling of Tetradecyl Cyanide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pentadecanenitrile*

Cat. No.: *B103695*

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For Researchers, Scientists, and Drug Development Professionals

Tetradecyl cyanide, also known as myristyl cyanide or **pentadecanenitrile**, is a long-chain aliphatic nitrile utilized in various research and industrial applications, including organic synthesis and as an intermediate in the production of pharmaceuticals and agrochemicals. While its acute toxicity is considered lower than that of inorganic cyanide salts and shorter-chain nitriles, meticulous adherence to safety and handling protocols is imperative to mitigate potential health risks. This guide provides a comprehensive overview of the known safety data, handling precautions, and emergency procedures for Tetradecyl cyanide.

Hazard Identification and Classification

Tetradecyl cyanide is classified as harmful if swallowed, in contact with skin, or if inhaled. It is also known to cause skin irritation and serious eye irritation.^[1]

GHS Classification:

- Acute toxicity, Oral (Category 4)^[1]
- Acute toxicity, Dermal (Category 4)^[1]
- Acute toxicity, Inhalation (Category 4)^[1]
- Skin irritation (Category 2)

- Eye irritation (Category 2A)

Signal Word: Warning^[1]

Hazard Statements:^[1]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Physical and Chemical Properties

Understanding the physical and chemical properties of Tetradecyl cyanide is fundamental to its safe handling and storage.

Property	Value	Reference
Chemical Formula	C ₁₅ H ₂₉ N	[2]
Molecular Weight	223.40 g/mol	[1]
CAS Number	18300-91-9	[1][2]
Appearance	White or Colorless to Light yellow powder to lump to clear liquid	[2][3]
Melting Point	20-23 °C (lit.)	[3][4]
Boiling Point	322 °C (lit.)	[3][4]
Density	0.825 g/mL at 25 °C (lit.)	[3][4]
Flash Point	22 °C	[3]
Solubility	Insoluble in water. Soluble in organic solvents like alcohol and ether.	[2]

Toxicological Data

While specific LD50 and LC50 values for Tetradecyl cyanide are not readily available in the reviewed literature, the toxicology of aliphatic nitriles is generally associated with the in vivo metabolic release of cyanide.[5][6][7] However, the rate and extent of this release, and thus the acute toxicity, are significantly lower for long-chain nitriles compared to their shorter-chain counterparts. The toxicity of aliphatic nitriles is influenced by their chemical structure.[8][9]

It is crucial to note that the primary toxic mechanism of cyanide is the inhibition of cytochrome c oxidase, leading to cellular hypoxia.[5]

Experimental Protocols and Handling Precautions

A systematic approach to handling Tetradecyl cyanide is essential to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Ventilation: All work with Tetradecyl cyanide, including weighing and transferring, should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[10\]](#)
- Emergency Equipment: Safety showers and eyewash stations should be readily accessible and tested regularly.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Skin Protection: A lab coat and impervious gloves (e.g., nitrile rubber) are required. For tasks with a higher risk of splash, an impervious apron should be worn.[\[11\]](#)
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used.[\[11\]](#)

Safe Handling and Storage

- General Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapor. Wash hands thoroughly after handling.[\[10\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and acids.

Spill Cleanup Procedure

- Small Spills (within a fume hood):
 - Wear appropriate PPE.
 - Cover the spill with an inert absorbent material.
 - Carefully collect the absorbed material into a sealed container for hazardous waste disposal.
 - Decontaminate the area with a suitable cleaning agent.

- Large Spills:
 - Evacuate the area immediately.
 - Alert emergency personnel.
 - Prevent the spill from entering drains.

Waste Disposal

All waste containing Tetradecyl cyanide, including contaminated PPE and spill cleanup materials, must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.

First Aid Measures

In the event of exposure, immediate action is critical.

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[12\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[12\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[12\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[13\]](#)

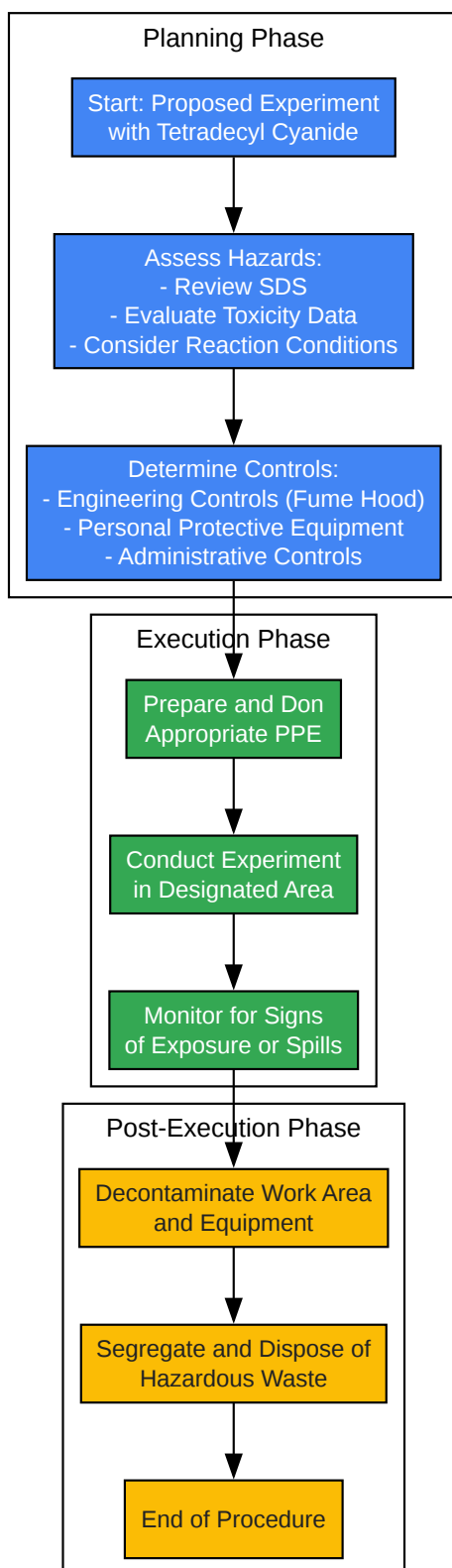
Fire and Explosion Hazard

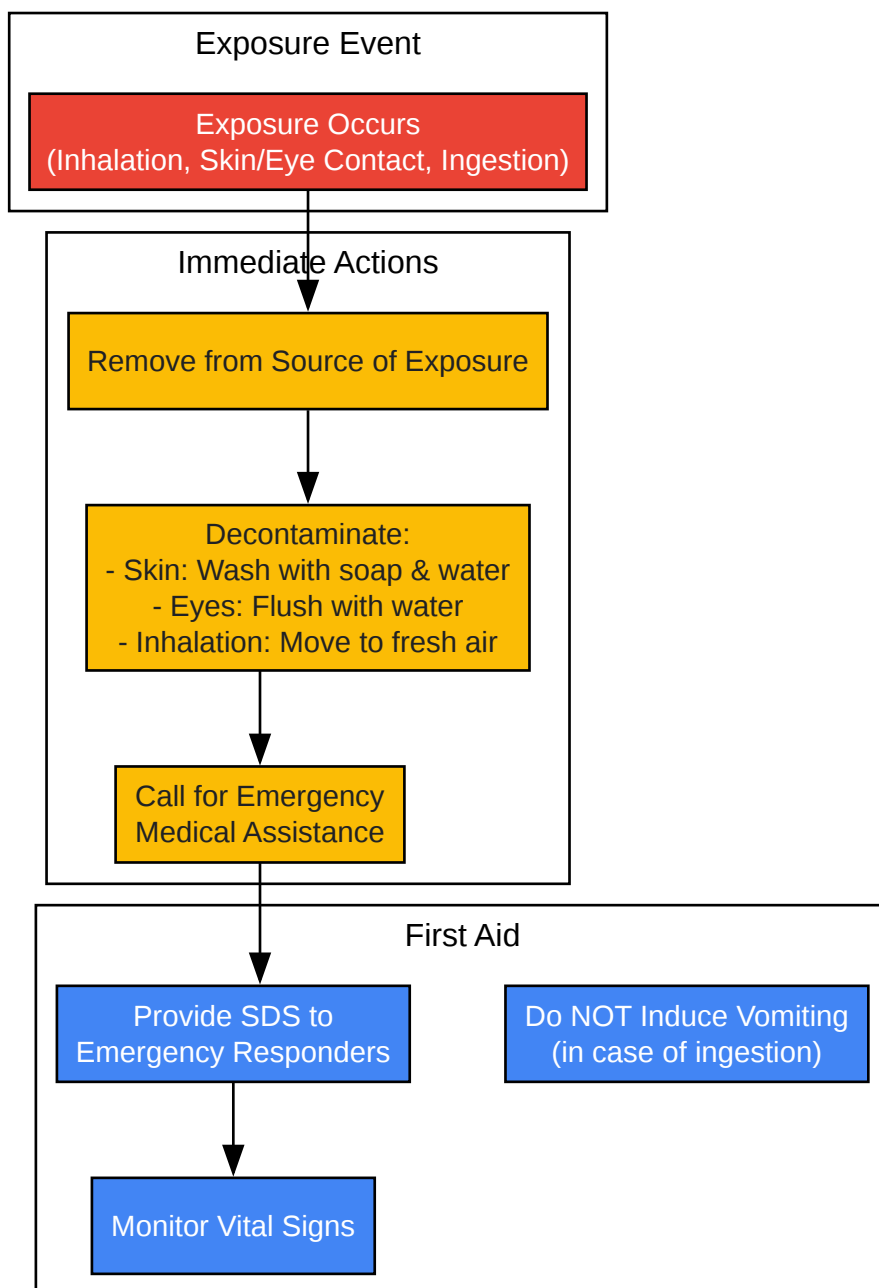
- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. A water spray can be used to cool fire-exposed containers.[\[11\]](#)
- Hazardous Combustion Products: Combustion may produce toxic gases, including carbon oxides and hydrogen cyanide.[\[14\]](#)

- Firefighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[\[11\]](#)

Visualizations

To further clarify the safety and handling protocols, the following diagrams illustrate key logical relationships and workflows.





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of Tetradecyl Cyanide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103695#tetradecyl-cyanide-safety-and-handling-precautions]

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